

An In-depth Technical Guide to 3-Hydroxy-2-iodo-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	3-Hydroxy-2-iodo-4-methoxybenzaldehyde
Cat. No.:	B160923

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CAS Number: 138490-94-5

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Abstract

This technical guide provides a comprehensive overview of **3-Hydroxy-2-iodo-4-methoxybenzaldehyde**, a key aromatic aldehyde intermediate. Also known by its synonym, 2-iodoisovanillin, this compound holds significant potential in the fields of organic synthesis and medicinal chemistry. This document details its physicochemical properties, outlines a logical synthetic pathway, explores its potential applications in drug development based on the bioactivity of related compounds, and provides guidance on its spectral characterization. This guide is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries who are interested in the synthesis and application of functionalized aromatic compounds.

Introduction and Chemical Identity

3-Hydroxy-2-iodo-4-methoxybenzaldehyde is a substituted benzaldehyde with the chemical formula $C_8H_7IO_3$ ^[1]. It is a solid at room temperature with a melting point in the range of 167-174 °C^[2]. The strategic placement of the hydroxyl, iodo, and methoxy groups on the benzene ring makes it a versatile precursor for the synthesis of more complex molecules. The presence

of the iodine atom, in particular, opens up possibilities for a variety of coupling reactions, which are fundamental in modern organic synthesis and drug discovery.

Synonyms:

- 2-Iodoisovanillin[2][3]
- 4-Formyl-2-hydroxy-3-iodoanisole[3]

The structural isomer, 5-iodoisovanillin, is a more commonly referenced compound in the literature. However, the unique substitution pattern of 2-iodoisovanillin offers different steric and electronic properties that can be exploited in the design of novel bioactive compounds.

Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical and spectroscopic properties of **3-Hydroxy-2-iodo-4-methoxybenzaldehyde** is essential for its identification, purification, and use in subsequent reactions.

Physicochemical Properties

Property	Value	Source
CAS Number	138490-94-5	[2][3]
Molecular Formula	C ₈ H ₇ IO ₃	[1]
Molecular Weight	278.04 g/mol	[2]
Appearance	Solid	[2]
Melting Point	167-174 °C	[2]
SMILES	COc1ccc(C=O)c(I)c1O	[2]
InChI	1S/C8H7IO3/c1-12-6-3-2-5(4-10)7(9)8(6)11/h2-4,11H,1H3	[3]

Spectroscopic Characterization

While a comprehensive, published set of interpreted spectra for **3-Hydroxy-2-iodo-4-methoxybenzaldehyde** is not readily available, the expected spectral data can be predicted based on its structure and data from similar compounds.

1H NMR (Proton Nuclear Magnetic Resonance): The 1H NMR spectrum is expected to show distinct signals for the aldehydic proton, the aromatic protons, the methoxy group protons, and the hydroxyl proton. The chemical shifts and coupling patterns of the aromatic protons will be indicative of the substitution pattern on the benzene ring.

13C NMR (Carbon-13 Nuclear Magnetic Resonance): The 13C NMR spectrum will provide information on the number and types of carbon atoms in the molecule. Key signals will correspond to the carbonyl carbon of the aldehyde, the aromatic carbons (with those attached to iodine, oxygen, and the aldehyde group showing characteristic shifts), and the methoxy carbon.

IR (Infrared) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the functional groups present. Key peaks would be expected for the O-H stretch of the hydroxyl group, the C-H stretch of the aldehyde, the C=O stretch of the aldehyde, and C-O stretches of the ether and phenol.

Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. The fragmentation pattern can provide further structural information.

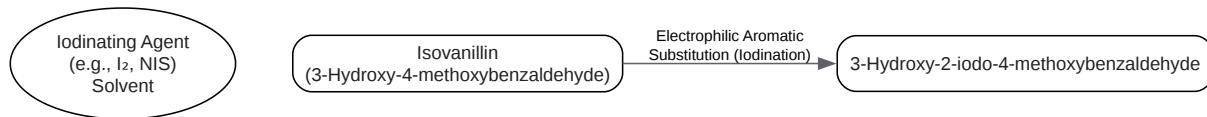
Synthesis of **3-Hydroxy-2-iodo-4-methoxybenzaldehyde**

The synthesis of **3-Hydroxy-2-iodo-4-methoxybenzaldehyde** can be approached through the regioselective iodination of isovanillin (3-hydroxy-4-methoxybenzaldehyde). The directing effects of the hydroxyl and methoxy groups on the aromatic ring are crucial for achieving the desired substitution at the C2 position.

Proposed Synthetic Pathway

The synthesis involves a direct electrophilic iodination of isovanillin. The hydroxyl group is a strongly activating, ortho-, para-directing group, while the methoxy group is also activating and

ortho-, para-directing. The position ortho to the hydroxyl group (C2) is sterically accessible and electronically activated, making it a likely site for iodination.



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Caption: Proposed synthetic route to **3-Hydroxy-2-iodo-4-methoxybenzaldehyde**.

Experimental Protocol (Proposed)

This protocol is based on established methods for the iodination of phenolic compounds and related vanillin derivatives[4][5][6]. Optimization of reaction conditions may be necessary to maximize the yield of the desired 2-iodo isomer.

Materials:

- Isovanillin (3-hydroxy-4-methoxybenzaldehyde)
- Iodine (I_2) or N-Iodosuccinimide (NIS)
- Suitable solvent (e.g., ethanol, acetic acid, or a biphasic system)
- Base (optional, e.g., sodium bicarbonate)
- Sodium thiosulfate (for quenching)
- Standard laboratory glassware and purification equipment (e.g., for recrystallization or column chromatography)

Procedure:

- Dissolution: Dissolve isovanillin in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer.

- **Addition of Iodinating Agent:** Add the iodinating agent (e.g., iodine or N-iodosuccinimide) portion-wise to the stirred solution at room temperature or a slightly elevated temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Reaction:** Stir the reaction mixture until the starting material is consumed. The reaction time will vary depending on the specific reagents and conditions used.
- **Work-up:** Upon completion, cool the reaction mixture and quench any unreacted iodine with an aqueous solution of sodium thiosulfate.
- **Isolation:** The product may precipitate from the solution upon the addition of water. If so, it can be collected by filtration. Alternatively, the product can be extracted into an organic solvent, washed, dried, and the solvent evaporated.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Causality of Experimental Choices:

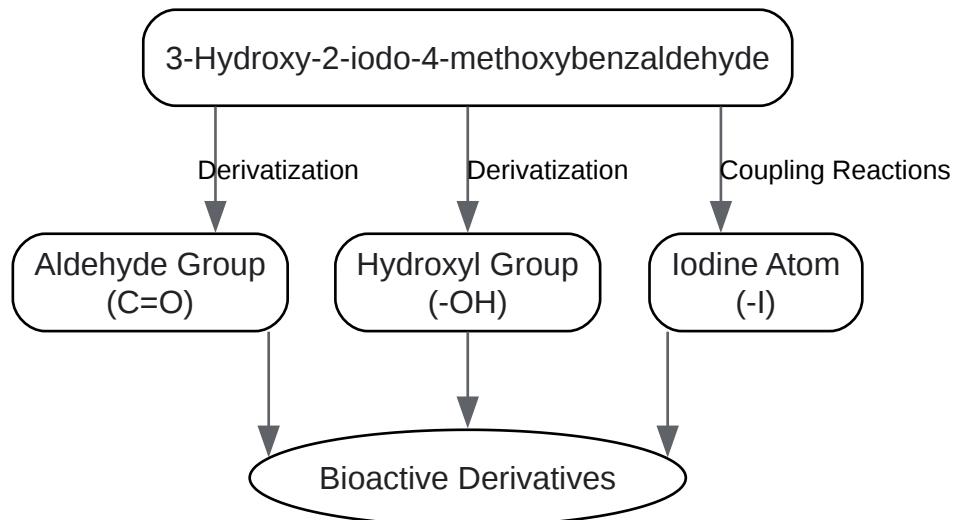
- **Choice of Iodinating Agent:** N-Iodosuccinimide is often a milder and more selective iodinating agent compared to molecular iodine, which can help in controlling the regioselectivity.
- **Solvent System:** The choice of solvent can influence the reactivity and selectivity of the iodination reaction. Protic solvents like ethanol or acetic acid can facilitate the reaction.
- **Temperature Control:** Maintaining a controlled temperature is crucial to prevent side reactions and the formation of di-iodinated products.

Applications in Drug Development and Medicinal Chemistry

While specific drug development programs centered on **3-Hydroxy-2-iodo-4-methoxybenzaldehyde** are not extensively documented in publicly available literature, its structural motifs are present in various biologically active molecules. Vanillin and its derivatives are known to possess a wide range of pharmacological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer properties[7].

Potential as a Scaffold in Medicinal Chemistry

The functional groups of 2-iodoisovanillin provide multiple points for diversification, making it an attractive scaffold for the synthesis of compound libraries for drug screening.



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Caption: Derivatization points on the 2-iodoisovanillin scaffold for medicinal chemistry.

- The Aldehyde Group: Can be readily converted into other functional groups such as alcohols, carboxylic acids, or imines, allowing for the introduction of diverse substituents.
- The Hydroxyl Group: Can be alkylated or acylated to modify the lipophilicity and pharmacokinetic properties of the molecule.
- The Iodine Atom: Is a key feature for synthetic utility. It can participate in various carbon-carbon and carbon-heteroatom bond-forming reactions, such as Suzuki, Heck, and Sonogashira couplings, enabling the construction of complex molecular architectures.

Anticipated Biological Activities

Based on the known activities of related iodinated phenolic compounds and vanillin derivatives, **3-Hydroxy-2-iodo-4-methoxybenzaldehyde** and its derivatives could be investigated for the following biological activities:

- **Antimicrobial Activity:** Vanillin and its derivatives have demonstrated activity against a range of bacteria and fungi[7]. The introduction of a halogen atom like iodine can sometimes enhance the antimicrobial potency of a compound.
- **Anticancer Activity:** Many phenolic compounds exhibit anticancer properties. Vanillin derivatives have been shown to induce apoptosis and inhibit cell proliferation in various cancer cell lines[8]. The unique electronic and steric properties of 2-iodoisovanillin could lead to novel anticancer agents.
- **Enzyme Inhibition:** Isovanillin is a known inhibitor of aldehyde oxidase, an enzyme involved in the metabolism of various drugs and xenobiotics[9]. It is plausible that 2-iodoisovanillin could also exhibit inhibitory activity against this or other enzymes.

Safety and Handling

3-Hydroxy-2-iodo-4-methoxybenzaldehyde is classified as an irritant. It is important to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area or a fume hood.

Hazard Classifications:

- Skin Irritant[2]
- Eye Irritant[2]
- Respiratory Irritant[2]

Safety Precautions:

- Wear protective gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Store in a cool, dry, and well-ventilated place.

Conclusion

3-Hydroxy-2-iodo-4-methoxybenzaldehyde is a valuable synthetic intermediate with significant potential for applications in medicinal chemistry and drug discovery. Its synthesis via the regioselective iodination of isovanillin is a feasible approach, and its versatile functional groups allow for the creation of a diverse range of derivatives. Further research into the biological activities of this compound and its analogs is warranted to fully explore its therapeutic potential. This guide provides a solid foundation for researchers and scientists to understand and utilize this promising chemical building block.

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